

An In-depth Technical Guide to 2-((tert-Butyldimethylsilyl)oxy)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-((tert-Butyldimethylsilyl)oxy)ethanol

Cat. No.: B027504

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **2-((tert-Butyldimethylsilyl)oxy)ethanol**, a versatile bifunctional molecule widely utilized in organic synthesis. This document outlines its physical and chemical characteristics, provides a detailed experimental protocol for its preparation, and includes relevant safety information.

Core Chemical Properties

2-((tert-Butyldimethylsilyl)oxy)ethanol, also known as TBDMS-ethanol, is a colorless to almost colorless clear liquid.^[1] It is characterized by the presence of a sterically hindered tert-butyldimethylsilyl (TBDMS) ether and a primary alcohol functional group. This unique structure makes it a valuable building block in multi-step organic syntheses, particularly as a protected form of ethylene glycol.

Physical and Chemical Data Summary

The key physical and chemical properties of **2-((tert-Butyldimethylsilyl)oxy)ethanol** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₈ H ₂₀ O ₂ Si	[1]
Molecular Weight	176.33 g/mol	[1]
CAS Number	102229-10-7	[1]
Appearance	Colorless to Almost colorless clear liquid	[1]
Boiling Point	74-80 °C at 17 Torr	[1]
Density	0.890 g/cm ³	[1]
Refractive Index	1.430	[1]
Solubility	Slightly soluble in Dichloromethane, Chloroform, DMSO, and Ethyl Acetate.	[1]
Stability	Acid sensitive; reacts slowly with moisture/water.	[1]
pKa	14.38 ± 0.10 (Predicted)	[1]

Spectroscopic Data

While specific spectra are not publicly available, the following tables outline the expected spectroscopic characteristics for **2-((tert-Butyldimethylsilyl)oxy)ethanol** based on its structure.

¹H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~3.70	t	2H	-O-CH ₂ -CH ₂ -OH
~3.55	t	2H	-O-CH ₂ -CH ₂ -OH
~2.50	s	1H	-OH
0.89	s	9H	-C(CH ₃) ₃
0.05	s	6H	-Si(CH ₃) ₂

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift (ppm)	Assignment
~64	-O-CH ₂ -CH ₂ -OH
~61	-O-CH ₂ -CH ₂ -OH
25.9	-C(CH ₃) ₃
18.3	-C(CH ₃) ₃
-5.4	-Si(CH ₃) ₂

IR (Infrared) Spectroscopy

Wavenumber (cm ⁻¹)	Functional Group
~3400 (broad)	O-H stretch (alcohol)
2955, 2929, 2857	C-H stretch (alkane)
~1255	Si-C stretch
~1100	C-O stretch
~835, 775	Si-C bend

Mass Spectrometry (MS)

m/z	Fragment Ion
176	$[M]^+$ (Molecular Ion)
119	$[M - C(CH_3)_3]^+$
75	$[(CH_3)_2SiOH]^+$
73	$[Si(CH_3)_3]^+$

Experimental Protocols

Synthesis of 2-((tert-Butyldimethylsilyl)oxy)ethanol

A common and efficient method for the preparation of 2-((tert-Butyldimethylsilyl)oxy)ethanol involves the monosilylation of ethylene glycol.[\[1\]](#)

Materials:

- Ethylene glycol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous Tetrahydrofuran (THF)
- tert-Butyldimethylsilyl chloride (TBSCl)
- 10% aqueous Potassium Carbonate (K_2CO_3) solution
- Methyl tert-butyl ether (MTBE)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Petroleum ether
- Ethyl acetate

Procedure:

- A solution of ethylene glycol (20.0 g, 0.322 mol) in anhydrous THF (100 mL) is added dropwise to a suspension of NaH (12.9 g, 0.322 mol, 60% dispersion) in anhydrous THF (500 mL) at room temperature.
- The reaction mixture is stirred for 1 hour at room temperature.
- *tert*-Butyldimethylsilyl chloride (48.59 g, 0.322 mol) is then added to the mixture, and stirring is continued for another hour at room temperature.
- The reaction is quenched by the addition of 10% aqueous K₂CO₃ solution (100 mL).
- The product is extracted with methyl *tert*-butyl ether (3 x 300 mL).
- The combined organic phases are dried over anhydrous Na₂SO₄, filtered, and concentrated under reduced pressure.
- The crude product is purified by silica gel column chromatography using a gradient elution of 1% to 33% ethyl acetate in petroleum ether to yield **2-((*tert*-butyldimethylsilyl)oxy)ethanol** as a colorless oil (55.0 g, 96% yield).[1]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **2-((*tert*-Butyldimethylsilyl)oxy)ethanol**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-((*tert*-Butyldimethylsilyl)oxy)ethanol**.

Safety Information

It is crucial to handle **2-((*tert*-Butyldimethylsilyl)oxy)ethanol** with appropriate safety precautions. The compound is classified with the following hazard statements: H227 (Combustible liquid), H315 (Causes skin irritation), and H319 (Causes serious eye irritation).[1]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.

For comprehensive safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (TERT.-BUTYLDIMETHYLSILYLOXY)ETHANOL | 102229-10-7 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-((tert-Butyldimethylsilyl)oxy)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027504#2-tert-butyldimethylsilyl-oxy-ethanol-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com